

# cost and availability of Ethyl 2-chloro-3-methylisonicotinate

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## Compound of Interest

Compound Name:	<i>Ethyl 2-chloro-3-methylisonicotinate</i>
Cat. No.:	B031184

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An In-depth Technical Guide to the Cost and Availability of **Ethyl 2-chloro-3-methylisonicotinate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 2-chloro-3-methylisonicotinate** (CAS No: 301666-92-2) is a substituted pyridine derivative that has garnered significant attention in medicinal chemistry and pharmaceutical development.<sup>[1]</sup> Its structural features, particularly the presence of a reactive chlorine atom and a carboxylic ester group on a methylated pyridine ring, make it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its commercial availability, cost structure, synthetic pathways, and critical applications, with a focus on its role as a key intermediate in the synthesis of targeted cancer therapies like Sorafenib. Understanding the procurement and chemistry of this intermediate is crucial for researchers planning multi-step syntheses and for professionals managing the supply chain for active pharmaceutical ingredient (API) manufacturing.

## Physicochemical Properties

A clear understanding of the compound's physical and chemical properties is fundamental for its handling, storage, and application in synthetic chemistry. Key properties are summarized below.

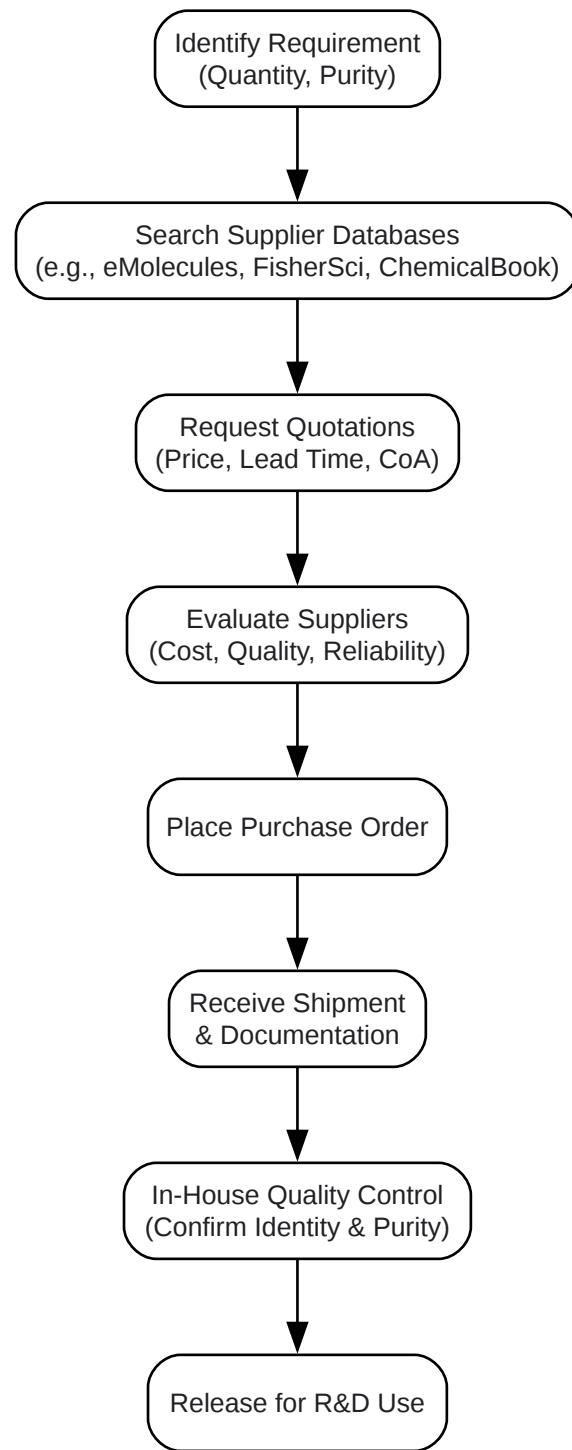
Property	Value	Source
CAS Number	301666-92-2	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	199.63 g/mol	<a href="#">[1]</a>
IUPAC Name	ethyl 2-chloro-3-methylpyridine-4-carboxylate	<a href="#">[2]</a>
Canonical SMILES	CCOC(=O)C1=C(C(C)C(Cl)=NC)=C1	<a href="#">[1]</a>
MDL Number	MFCD03411665	<a href="#">[1]</a>

## Commercial Availability and Cost Analysis

**Ethyl 2-chloro-3-methylisonicotinate** is available from a range of chemical suppliers that specialize in building blocks and intermediates for research and development purposes. Availability spans from small, lab-scale quantities (grams) to bulk quantities (kilograms), although larger amounts often require custom synthesis.

## Procurement Workflow

The process of acquiring **Ethyl 2-chloro-3-methylisonicotinate** for research or development follows a standard procurement workflow for specialized chemicals. This involves supplier identification, quotation requests, quality verification, and logistical management.



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Caption: Procurement workflow for specialized chemical intermediates.

## Key Suppliers and Pricing

The cost of **Ethyl 2-chloro-3-methylisonicotinate** is influenced by order quantity, required purity, and the supplier. While many vendors list the product, pricing is often not publicly available and requires a formal quote, especially for quantities beyond a few grams.[\[2\]](#)[\[3\]](#) This is common for specialized intermediates where market demand is variable.

The table below lists representative suppliers. For comparison, the pricing for the closely related analog, **Methyl 2-chloro-3-methylisonicotinate** (CAS: 787596-41-2), is included to provide a general cost expectation for this class of compounds.

Supplier	Product Name	CAS No.	Pack Size	Purity	Price (USD)
Fisher Scientific	Ethyl 2-chloro-3-methylisonicotinate	301666-92-2	5G	95%	Price on Request <a href="#">[3]</a>
LGC Standards	Ethyl 2-chloro-3-methylisonicotinate	301666-92-2	Custom	N/A	Quote Required <a href="#">[2]</a>
Appchem	Ethyl 2-chloro-3-methylisonicotinate	301666-92-2	N/A	N/A	Quote Required <a href="#">[1]</a>
Anichem	Methyl 2-chloro-3-methylisonicotinate	787596-41-2	1g	>95%	\$160.00 <a href="#">[4]</a>
Anichem	Methyl 2-chloro-3-methylisonicotinate	787596-41-2	5g	>95%	\$450.00 <a href="#">[4]</a>

Note: Prices are indicative as of early 2026 and subject to change. Bulk pricing will differ significantly. Researchers should always request quotes from multiple suppliers.

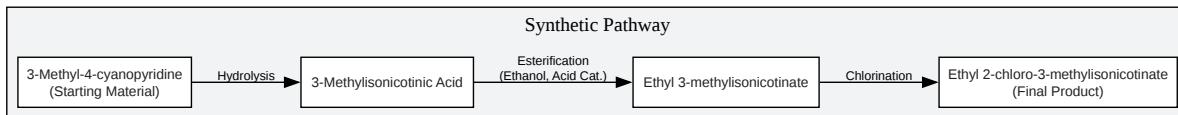
# Synthesis and Manufacturing Insights

The synthesis of **Ethyl 2-chloro-3-methylisonicotinate** is not widely detailed in standard organic synthesis literature but can be inferred from patent literature and publications focused on the synthesis of its downstream products, such as Sorafenib.<sup>[5][6]</sup> The general approach involves the construction of the substituted pyridine ring followed by chlorination and esterification, or vice-versa.

A plausible synthetic strategy often starts from simpler, more readily available picolinic or isonicotinic acid derivatives. The process is designed to be scalable and efficient to be viable for industrial applications.<sup>[5]</sup>

## Illustrative Synthetic Pathway

The following diagram illustrates a conceptual pathway for the synthesis, highlighting the key chemical transformations involved.



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Caption: Conceptual synthetic route to the target compound.

## Representative Synthesis Protocol

The following protocol is a representative, multi-step procedure adapted from principles described in synthetic chemistry literature for related pyridine compounds.

### Step 1: Synthesis of Ethyl 3-methylisonicotinate from 3-Methylisonicotinic Acid

- Setup: To a round-bottom flask equipped with a reflux condenser, add 3-methylisonicotinic acid (1.0 eq).

- Reagents: Add absolute ethanol (10-20 volumes) to serve as both reagent and solvent.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq).
- Reaction: Heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the reaction mixture to room temperature. Neutralize the acid with a saturated solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with ethyl acetate (3x volumes). Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ethyl 3-methylisonicotinate.

### Step 2: Chlorination to Yield **Ethyl 2-chloro-3-methylisonicotinate**

- N-Oxidation: Dissolve the ethyl 3-methylisonicotinate from the previous step (1.0 eq) in a suitable solvent like dichloromethane. Add an oxidizing agent such as meta-chloroperoxybenzoic acid (m-CPBA) portion-wise at 0°C. Allow the reaction to warm to room temperature and stir until TLC indicates full conversion to the N-oxide.
- Chlorination: To the N-oxide intermediate, add a chlorinating agent like phosphorus oxychloride ( $\text{POCl}_3$ ).
- Reaction: Heat the mixture to reflux for several hours. The reaction progress should be monitored by TLC or GC-MS.
- Workup: Once the reaction is complete, cool the mixture and carefully quench it by pouring it onto crushed ice.
- Purification: Neutralize the solution with a base (e.g., sodium carbonate) and extract the product with an organic solvent. The crude product is then purified, typically by column chromatography on silica gel, to yield the final **Ethyl 2-chloro-3-methylisonicotinate**.

## Quality Control and Analytical Methods

For its application in drug development, the purity of **Ethyl 2-chloro-3-methylisonicotinate** is paramount. Suppliers typically provide a Certificate of Analysis (CoA) specifying the purity and

the methods used for its determination.

- Purity: Commercially available batches for R&D purposes typically have a purity of 95% or higher.[3] For GMP (Good Manufacturing Practice) applications, purity requirements would be significantly more stringent.
- Analytical Techniques:
  - High-Performance Liquid Chromatography (HPLC): The primary method for assessing purity and quantifying impurities.
  - Gas Chromatography (GC): Used for purity assessment, especially for checking residual solvents.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): Confirms the chemical structure and identity of the compound.
  - Mass Spectrometry (MS): Confirms the molecular weight and fragmentation pattern, further validating the compound's identity.

## Applications in Research and Drug Development

The principal application of **Ethyl 2-chloro-3-methylisonicotinate** is as a crucial building block in the synthesis of multi-kinase inhibitors used in oncology.[7] The chlorine atom at the 2-position of the pyridine ring is susceptible to nucleophilic aromatic substitution, allowing for the introduction of various functional groups, which is a key step in building the final API.

**Role in Sorafenib Synthesis:** This intermediate is a precursor to the picolinamide core of Sorafenib, a drug used to treat primary kidney cancer, advanced primary liver cancer, and thyroid cancer. In the synthesis of Sorafenib, the chloro group is typically displaced by an aminophenol derivative to form a diaryl ether linkage, a central feature of the final drug molecule.[8][9] The efficiency and success of this coupling step are critical for the overall yield and cost-effectiveness of the Sorafenib manufacturing process.[5]

## Conclusion

**Ethyl 2-chloro-3-methylisonicotinate** is a high-value chemical intermediate with a specialized but critical role in the pharmaceutical industry, particularly in the manufacturing of kinase inhibitors. While its availability is largely restricted to specialized chemical suppliers, it can be procured in quantities suitable for both laboratory research and larger-scale production, though often on a custom synthesis basis. The cost is reflective of its complex synthesis and is highly dependent on the scale and purity required. For professionals in drug development, a thorough understanding of its supply chain, synthesis, and quality control is essential for the successful and efficient production of life-saving therapeutics.

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